

Biological Significance of Substituted 1H-Indazoles: A Technical Guide

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Compound of Interest

Compound Name: 4,5-Dichloro-3-iodo-1H-indazole

Cat. No.: B13845394

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Executive Summary

The 1H-indazole scaffold stands as a "privileged structure" in modern medicinal chemistry, distinguished by its bioisosteric relationship to the indole ring (found in tryptophan) and the purine base (found in ATP). Unlike its indole counterpart, the presence of the additional nitrogen at position 2 confers unique hydrogen-bonding capabilities and tautomeric properties that are critical for high-affinity binding in protein kinase active sites.

This guide analyzes the structural logic, therapeutic applications, and synthetic accessibility of substituted 1H-indazoles.[2] It provides actionable protocols for their synthesis and elucidates the mechanistic basis of their efficacy in oncology and CNS disorders.

Pharmacochemistry & Structural Logic[3][4]

The Core Scaffold and Tautomerism

The indazole (benzo[c]pyrazole) system exists in three tautomeric forms: 1H-, 2H-, and 3H-indazole. In the gas phase and solution, the 1H-indazole is the thermodynamically dominant tautomer ($\Delta G \approx 2-4 \text{ kcal/mol}$ more stable than 2H).

- 1H-Indazole: Aromatic system (10

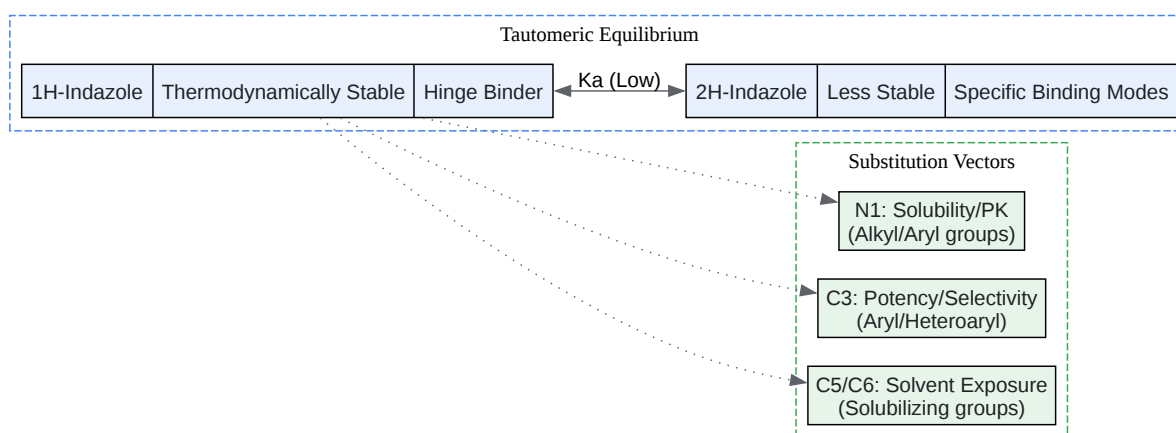
-electrons). Acts as a hydrogen bond donor (HBD) at N1 and acceptor (HBA) at N2.

- Biological Implication: This HBD/HBA motif perfectly mimics the adenine ring of ATP, allowing 1H-indazoles to anchor effectively into the hinge region of kinase domains.

Bioisosterism

The 1H-indazole ring is a bioisostere for:

- Indole: Retains lipophilicity and planarity but adds an H-bond acceptor.
- Purine: Mimics the N1-C6-N7 motif of adenine, facilitating ATP-competitive inhibition.
- Naphthalene: Provides a polar alternative to reduce logP while maintaining steric bulk.



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Figure 1: Tautomeric forms and key substitution vectors for SAR optimization.

Therapeutic Landscape & Mechanisms[5]

The versatility of the 1H-indazole scaffold has led to its incorporation in multiple FDA-approved therapeutics, spanning oncology, anti-emetics, and inflammation.

Oncology: Kinase Inhibition

The most significant application of 1H-indazoles is in the inhibition of Receptor Tyrosine Kinases (RTKs).

- Axitinib (Inlyta): A potent VEGFR1/2/3 inhibitor.[3] The indazole core forms a pseudo-fused ring system via intramolecular hydrogen bonding, locking the conformation to fit the ATP pocket.
- Entrectinib (Rozlytrek): Targets TRKA/B/C, ROS1, and ALK.[4] It features a 3-aminoindazole core.[5] The exocyclic amine at C3 and the ring nitrogen at N2 form a bidentate H-bond network with the kinase hinge region (specifically Met1199 in ALK).
- Pazopanib (Votrient): A multi-kinase inhibitor (VEGFR, PDGFR, c-Kit) utilizing a 3-methylamino-2H-indazole scaffold (tautomeric equivalent in binding context).

CNS & Inflammation

- Granisetron (Kytril): A 5-HT₃ receptor antagonist used for chemotherapy-induced nausea. The indazole acts as a lipophilic anchor.
- Benzydamine: An NSAID that inhibits pro-inflammatory cytokines (TNF-
, IL-1
) rather than COX enzymes.

Comparative Analysis of Key Drugs

Drug Name	Target(s)	Indazole Substitution Pattern	Mechanism of Action
Axitinib	VEGFR1-3, c-Kit	6-substituted (thioether linkage)	Type II Kinase Inhibitor (DFG-out/in hybrid)
Entrectinib	TRK, ROS1, ALK	3-amino, 5-substituted (benzyl)	ATP-competitive (Hinge Binder)
Granisetron	5-HT3 Receptor	1-methyl-N-bridged	Orthosteric Antagonist
Lonidamine	Hexokinase II	1-benzyl-3-carboxylic acid	Metabolic modulator (Warburg effect)

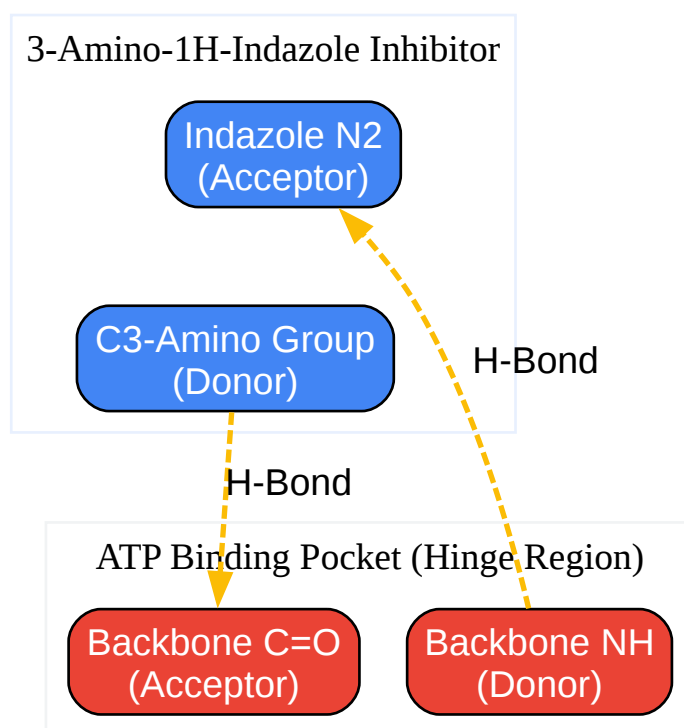
Mechanistic Deep Dive: Kinase Hinge Binding

The success of 3-substituted 1H-indazoles in oncology is driven by their ability to mimic the adenine ring of ATP.

The "Hinge" Interaction: In the ATP binding pocket of kinases, the "hinge region" connects the N-terminal and C-terminal lobes.

- N2 (Acceptor): Accepts a hydrogen bond from the backbone NH of the hinge residue.
- C3-Substituent (Donor): Often an amine or amide. Donors a hydrogen bond to the backbone Carbonyl of the hinge residue.

This Donor-Acceptor (D-A) motif is a hallmark of high-affinity kinase inhibitors.



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Figure 2: Schematic of the bidentate hydrogen bonding network between a 3-amino-1H-indazole and the kinase hinge region.

Experimental Protocols: Synthesis of 3-Aryl-1H-Indazoles

To ensure reproducibility and scientific integrity, the following protocol describes the synthesis of a C3-functionalized indazole, a common motif in drug discovery (e.g., similar to the core of Axitinib precursors).

Protocol: Suzuki-Miyaura Coupling of 3-Iodo-1H-indazole[1][9]

Objective: Synthesize 3-phenyl-1H-indazole from 1H-indazole via direct iodination and palladium-catalyzed coupling.

Phase 1: Regioselective Iodination at C3

Rationale: Electrophilic aromatic substitution on 1H-indazole occurs preferentially at C3 due to the activation by the N1-H.

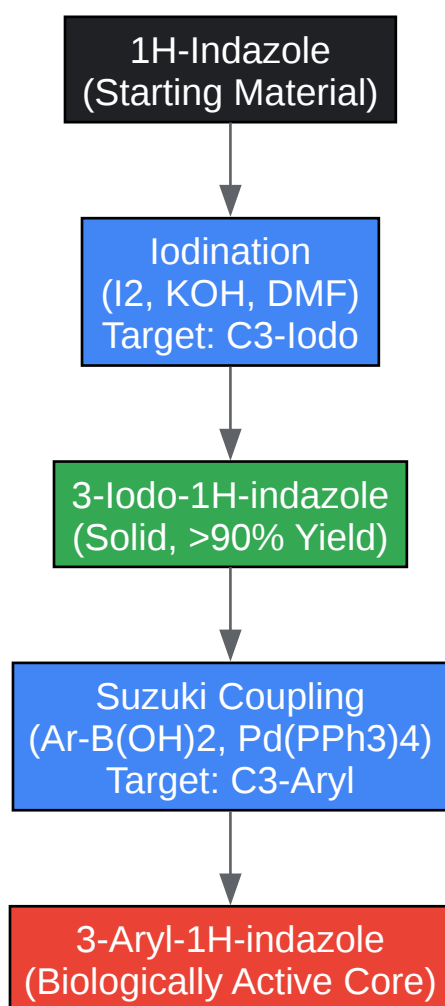
- Reagents: 1H-Indazole (1.0 eq), Iodine (, 2.0 eq), KOH (4.0 eq), DMF.
- Procedure:
 - Dissolve 1H-indazole (e.g., 5.0 g) in DMF (25 mL).
 - Add KOH pellets and stir at room temperature (RT) for 15 min.
 - Add portion-wise over 20 min (Exothermic: maintain < 30°C).
 - Stir at RT for 3 hours. Monitor by TLC (Hexane:EtOAc 3:1).
 - Quench: Pour into 10% aqueous to reduce excess iodine (solution turns from dark brown to white/yellow precipitate).
 - Isolation: Filter the precipitate, wash with water, and dry.
 - Yield: Typically 85-95%. Product: 3-Iodo-1H-indazole.[\[1\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)

Phase 2: Suzuki Cross-Coupling

Rationale: The C3-Iodine is highly reactive towards oxidative addition by Pd(0).[\[1\]](#)

- Reagents: 3-Iodo-1H-indazole (1.0 eq), Phenylboronic acid (1.2 eq), (5 mol%), (2M aq. solution, 3.0 eq), 1,4-Dioxane.[\[9\]](#)
- Procedure:
 - In a pressure vial or round-bottom flask, combine 3-iodo-1H-indazole and phenylboronic acid.

- Add 1,4-Dioxane and 2M
Degas with Argon for 10 min.
- Add
under Argon stream.
- Heat to 90°C for 12 hours.
- Work-up: Cool to RT, dilute with EtOAc, wash with water and brine. Dry over CaH_2 .
[2][6][9]
- Purification: Silica gel chromatography (Gradient: 0-30% EtOAc in Hexanes).



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Figure 3: Synthetic workflow for C3-functionalization of the indazole scaffold.

Future Directions

The 1H-indazole scaffold remains fertile ground for innovation.

- PROTACs: Indazole-based kinase inhibitors are increasingly used as "warheads" in Proteolysis Targeting Chimeras (PROTACs) due to their defined binding modes and amenability to linker attachment at solvent-exposed positions (C5/C6).
- FBDD (Fragment-Based Drug Discovery): Low molecular weight indazoles (e.g., 3-aminoindazole) are standard fragments in screening libraries, offering high ligand efficiency.

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